

D927 shelf life and proper storage conditions

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Compound of Interest

Compound Name: D927

Cat. No.: B10831883

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D927 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the shelf life and proper storage of **D927**.

Frequently Asked Questions (FAQs)

What is the recommended shelf life of **D927**?

The shelf life of **D927** depends on its form (powder or in solvent) and the storage temperature. For optimal stability, it is crucial to adhere to the recommended storage conditions.

How should I store **D927** powder?

D927 in its solid (powder) form is stable for extended periods when stored at low temperatures. The recommended storage conditions are detailed in the table below.^[1] To ensure product integrity, the container should be tightly sealed and stored in a cool, well-ventilated area away from direct sunlight and sources of ignition.^[1]

What are the storage recommendations for **D927** in a solvent?

Once **D927** is dissolved in a solvent, its stability is more limited. It is recommended to prepare fresh solutions for immediate use, especially for in vivo experiments.^{[2][3]} If a stock solution needs to be stored, it should be aliquoted to avoid repeated freeze-thaw cycles, which can degrade the compound.^[2]

Data Presentation

D927 Shelf Life and Storage Conditions

Form	Storage Temperature	Shelf Life
Powder	-20°C	3 years[1]
4°C	2 years[1]	
In Solvent	-80°C	6 months[1][2]
-20°C	1 month[1][2]	

Shipping Conditions: **D927** is typically shipped at room temperature for durations of less than two weeks.[1]

Experimental Protocols

Preparation of **D927** Stock Solution

For consistent experimental results, it is crucial to follow a standardized protocol for preparing **D927** stock solutions.

Materials:

- **D927** powder
- Dimethyl sulfoxide (DMSO)
- PEG300
- Tween-80
- Saline

Protocol:

- Prepare a solvent mixture of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.[3]

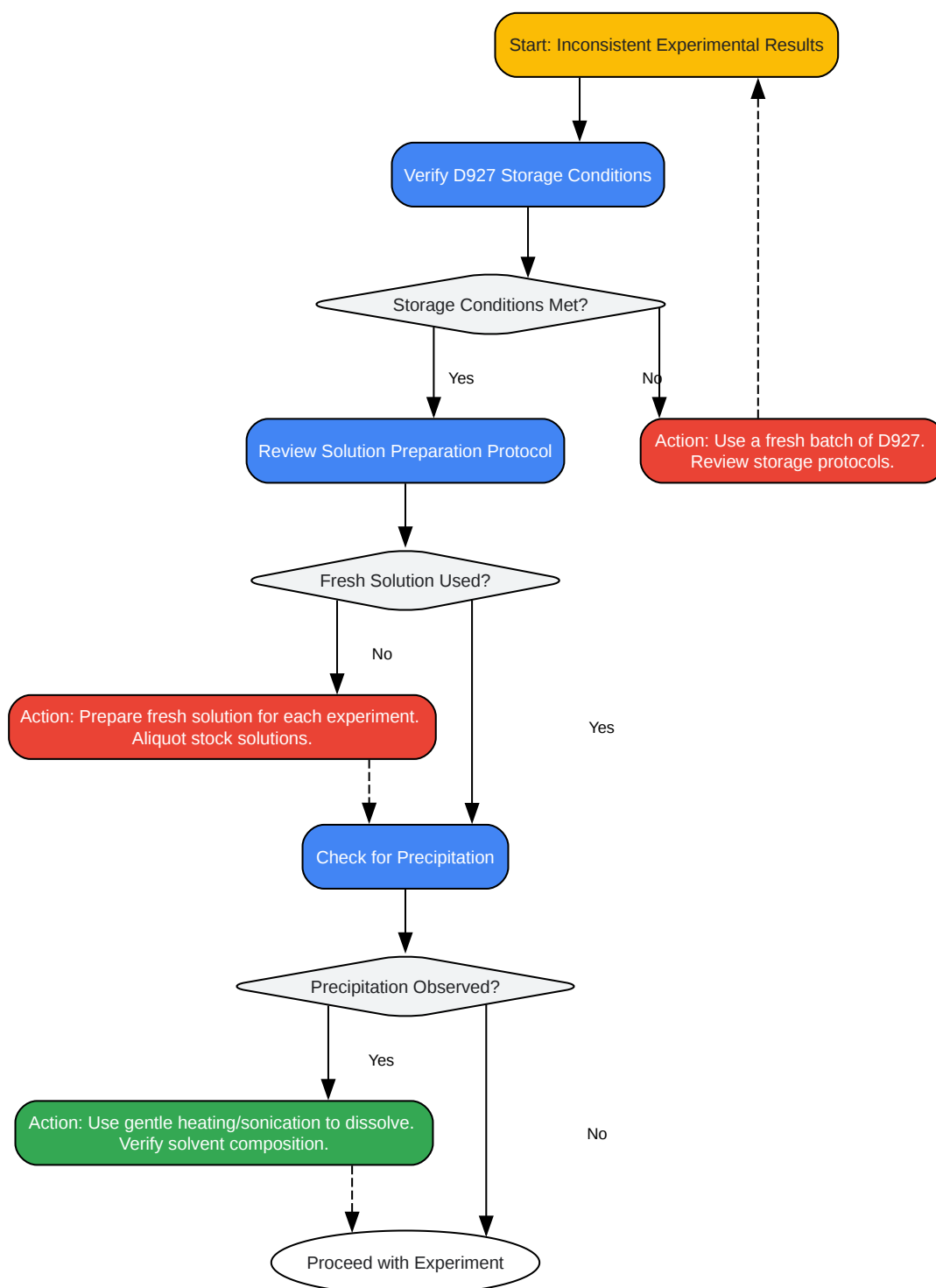
- Add the desired amount of **D927** powder to the solvent mixture to achieve the target concentration.
- If precipitation or phase separation occurs, gentle heating and/or sonication can be used to aid dissolution.[\[2\]](#)[\[3\]](#)
- Once a clear solution is obtained, it is ready for use in experiments. For in vivo studies, it is highly recommended to prepare the working solution freshly on the day of the experiment.[\[2\]](#)[\[3\]](#)

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Unexpected or inconsistent experimental results	Improper storage leading to degradation of D927.	Verify that D927 has been stored according to the recommended conditions (see table above). If the shelf life has been exceeded or storage conditions were not met, use a fresh batch of the compound.
Repeated freeze-thaw cycles of the stock solution.	Aliquot stock solutions into single-use volumes to avoid multiple freeze-thaw cycles. [2]	
Precipitation observed in the working solution	Poor solubility of D927 in the chosen solvent system.	Gentle heating or sonication can be applied to aid dissolution. [2] [3] Ensure the correct solvent ratios are used as per the protocol.
Solution was stored at a low temperature after preparation.	Prepare fresh solutions before each experiment, especially for in vivo use. [2] [3]	

Signaling Pathway and Experimental Workflow

The following diagram illustrates the troubleshooting workflow for common issues encountered with **D927**.



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Caption: Troubleshooting workflow for **D927** experiments.

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